

Essential Guide to the Safe Disposal of 3-Phenylpropionylglycine

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Compound of Interest

Compound Name: 3-Phenylpropionylglycine

Cat. No.: B1224394

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and operational excellence. This document provides a comprehensive, step-by-step guide for the safe disposal of **3-Phenylpropionylglycine**, ensuring compliance with safety regulations and fostering a secure research environment.

Chemical Profile and Hazard Overview

3-Phenylpropionylglycine is a solid organic compound.^[1] While specific hazard data can vary by supplier, it is generally classified as a combustible solid and can cause serious eye damage.^[2] Therefore, it must be handled as hazardous waste, with stringent disposal protocols in place to mitigate risks to personnel and the environment.

Property	Data	Source
Chemical Name	N-(3-Phenylpropionyl)glycine	[1]
CAS Number	56613-60-6	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[1]
Physical State	Solid	[1]
Hazards	Combustible Solid, Causes Serious Eye Damage (H318)	[2]
Storage Temperature	2-8°C	

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This is the first line of defense against chemical exposure.

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are mandatory to protect against the risk of serious eye damage.[2][3]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, must be worn.[4]
- Body Protection: A lab coat and closed-toe shoes are required to protect against skin contact.[3][4]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe and compliant disposal of **3-Phenylpropionylglycine**.

Step 1: Waste Segregation

Proper segregation of chemical waste is critical to prevent dangerous reactions.

- Do not mix **3-Phenylpropionylglycine** with other chemical waste unless explicitly approved by your institution's environmental health and safety (EHS) department.
- It should be disposed of as a solid hazardous waste.[\[2\]](#)[\[5\]](#)

Step 2: Containerization

The choice of waste container is crucial for safe storage and transport.

- Use a designated, leak-proof, and compatible container for solid chemical waste.[\[2\]](#)[\[4\]](#) High-density polyethylene (HDPE) containers are a suitable option.
- The container must have a secure, tight-fitting lid to prevent spills and exposure.[\[4\]](#)

Step 3: Labeling

Accurate and clear labeling is a regulatory requirement and essential for safety.

- Label the waste container with the words "Hazardous Waste."
- Clearly identify the contents as "**3-Phenylpropionylglycine**."
- Include the approximate quantity of the waste.
- Note the date when the first of the waste was placed in the container.
- Affix the appropriate hazard symbols (e.g., corrosive).

Step 4: Storage of Waste

Temporary storage of the hazardous waste container must be in a designated and controlled area.

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)
- The storage area should be clearly marked as a hazardous waste accumulation point.

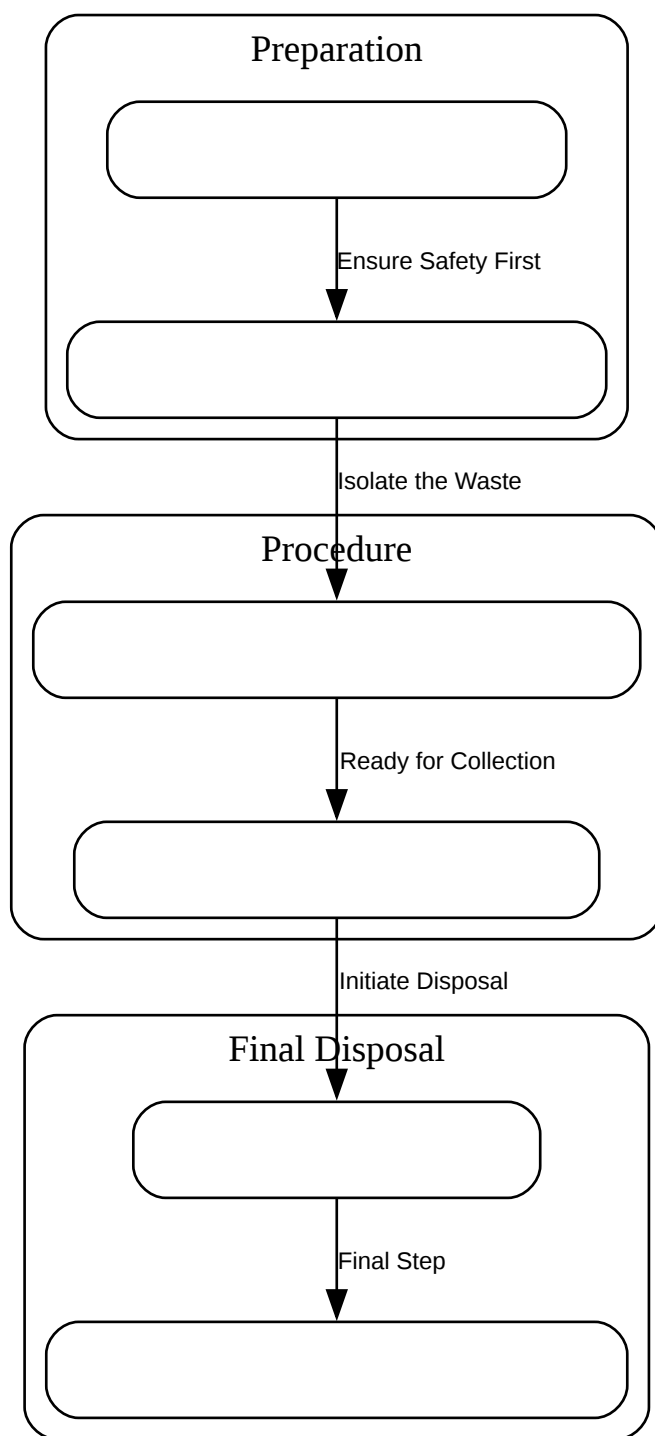
Step 5: Final Disposal

The final disposal of **3-Phenylpropionylglycine** must be conducted by a licensed hazardous waste disposal company.

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to dispose of **3-Phenylpropionylglycine** in regular trash or down the drain.
[\[2\]](#)
- The most common and recommended method for the final disposal of solid organic chemical waste is incineration at a permitted facility.[\[5\]](#)

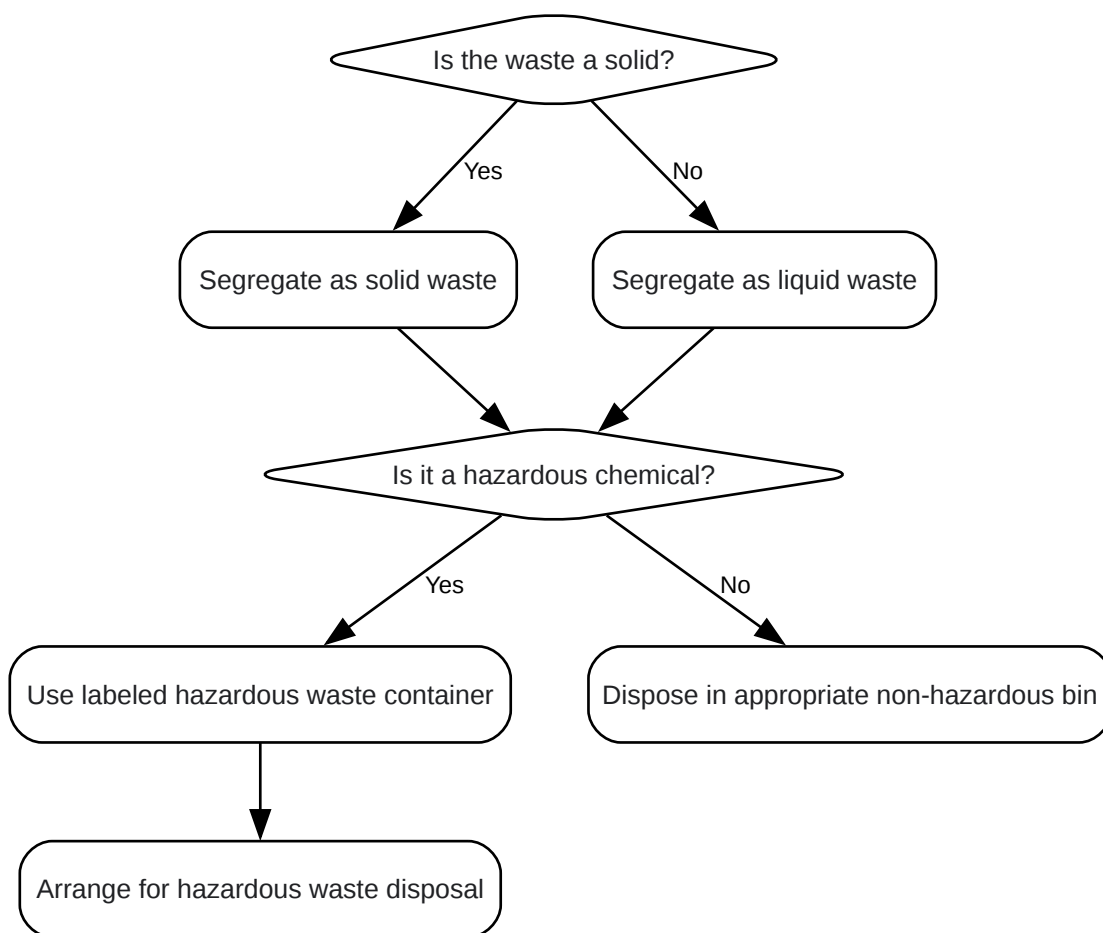
Experimental Workflow and Decision Logic

The following diagrams illustrate the procedural flow for the disposal of **3-Phenylpropionylglycine** and the decision-making process for handling chemical waste.



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Disposal Workflow for **3-Phenylpropionylglycine**



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Decision Logic for Laboratory Waste Segregation

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